

Technical Support Center: C3TD879 & Cell Viability Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C3TD879
Cat. No.: B12368766

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with comprehensive technical support for using the Citron Kinase (CITK) inhibitor, **C3TD879**, in cell viability experiments.

Frequently Asked Questions (FAQs)

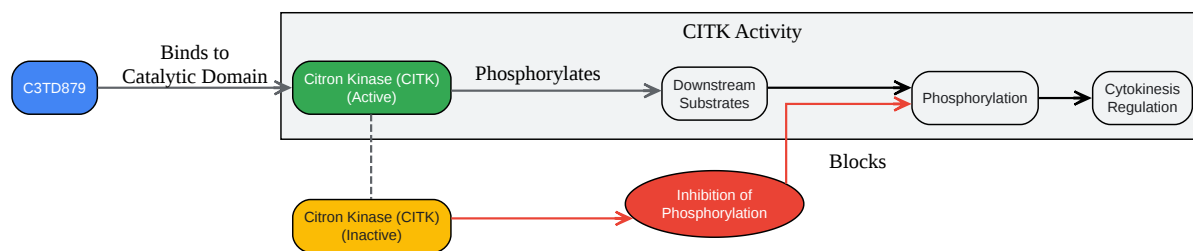
Q1: What is **C3TD879** and what is its primary target?

A1: **C3TD879** is a first-in-class, potent, and selective Type I kinase inhibitor.^{[1][2][3]} Its primary target is Citron Kinase (CITK), an AGC-family serine/threonine kinase that plays a role in regulating cytokinesis, the final stage of cell division.^{[2][3]}

Q2: What is the mechanism of action for **C3TD879**?

A2: **C3TD879** acts by potently inhibiting the catalytic activity of CITK.^{[1][2][4]} It binds directly to the kinase domain of CITK, as demonstrated by a biochemical IC₅₀ value of 12 nM and a direct binding affinity (NanoBRET K_d) of less than 10 nM in cells.^{[1][2][4]}

Mechanism of **C3TD879** Action



[Click to download full resolution via product page](#)

Caption: **C3TD879** binds to and inhibits the catalytic activity of Citron Kinase (CITK).

Q3: Does inhibiting CITK's kinase activity with **C3TD879** always lead to cell death?

A3: Not necessarily. Studies have shown that treatment with **C3TD879** did not fully replicate the effects on cell proliferation or cytokinesis that were observed with CITK gene knockdown.[2][3] This suggests that the structural (non-catalytic) functions of CITK may be more critical for these processes than its kinase activity.[2][3] Therefore, the impact on cell viability can be cell-type dependent and may not solely be driven by the inhibition of kinase function.

Q4: How should I dissolve and store **C3TD879**?

A4: **C3TD879** should be stored at -20°C for long-term use (months to years) and can be kept at 0-4°C for short-term use (days to weeks).[1] For in vitro stock solutions, dissolve **C3TD879** in DMSO. For in vivo studies, specific formulations involving solvents like PEG300, Tween-80, and saline are recommended.[4] If precipitation occurs during preparation, gentle heating and/or sonication can be used to help dissolve the compound.[4]

Quantitative Data Summary

The anti-proliferative activity of **C3TD879** has been assessed across various human cancer cell lines after 48 hours of treatment using the CellTiter-Glo® cell viability assay.[4] The GI50 (concentration for 50% reduction in cell growth) values are summarized below.

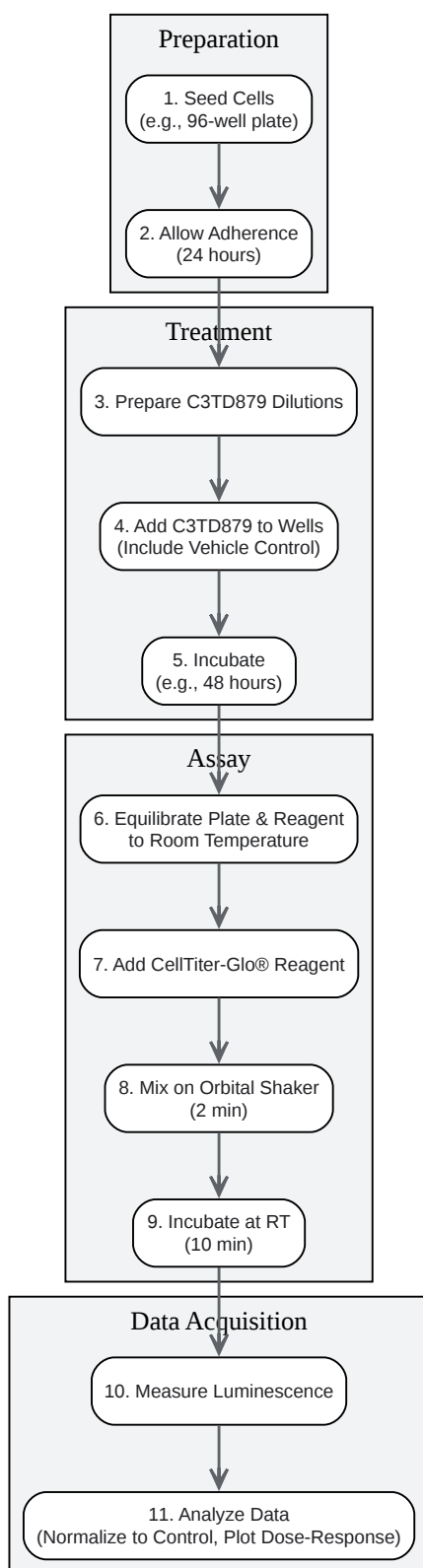
Cell Line	Cancer Type	GI50 Value (μM)
786-O	Renal Carcinoma	< 2
COLO 205	Colon Carcinoma	< 2
Hs-578T	Breast Carcinoma	< 2
NCI-60 Panel (Average)	60 Human Tumor Cell Lines	7

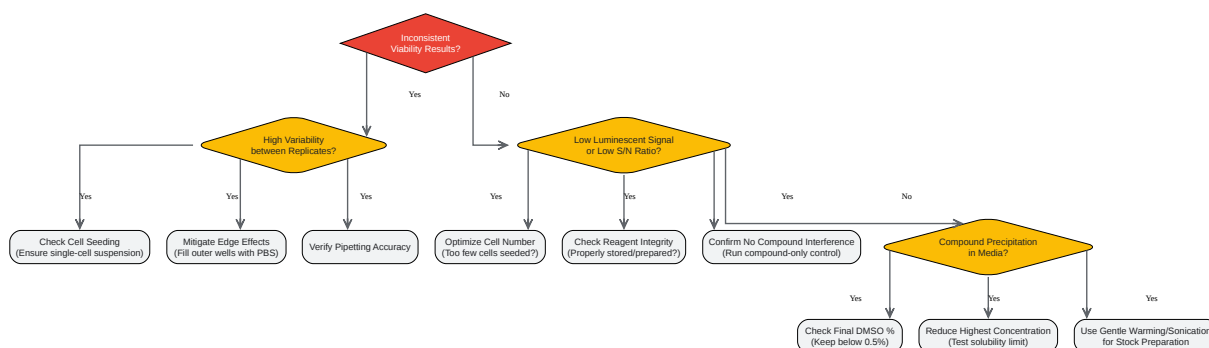
Table 1: Anti-proliferative activity of **C3TD879** in various human cancer cell lines. Data sourced from MedchemExpress, citing PMID: 38330278.[4]

Experimental Protocol: Cell Viability Assessment

This protocol outlines a general procedure for determining the effect of **C3TD879** on cell viability using a luminescence-based ATP assay like CellTiter-Glo®.

Cell Viability Assay Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- 2. Discovery and Characterization of Selective, First-in-Class Inhibitors of Citron Kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- To cite this document: BenchChem. [Technical Support Center: C3TD879 & Cell Viability Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12368766/docs#technical-support-center-c3td879-cell-viability-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)